

# Safety precautions and handling guidelines for undecenoyl chloride

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## Compound of Interest

Compound Name: Undecenoyl chloride

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An In-depth Technical Guide to the Safe Handling of **Undecenoyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety precautions and handling guidelines for **undecenoyl chloride** (CAS 38460-95-6). Adherence to these protocols is critical to ensure personnel safety and maintain the integrity of research and development activities.

## Chemical Identification and Properties

**Undecenoyl chloride**, also known as **10-undecenoyl chloride**, is a reactive acyl chloride used in various organic syntheses, including the production of pharmaceuticals, agrochemicals, and specialty polymers.<sup>[1][2][3]</sup> Its structure features a terminal double bond and a highly reactive carbonyl chloride group.<sup>[4]</sup>

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>19</sub> ClO	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	202.72 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Odor	Pungent	<a href="#">[1]</a>
Boiling Point	120-122 °C at 10 mmHg	<a href="#">[4]</a> <a href="#">[7]</a>
Density	0.944 g/mL at 25 °C	<a href="#">[7]</a>
Flash Point	93 °C (199.4 °F)	<a href="#">[7]</a>
Vapor Density	6.99 (relative to air)	<a href="#">[4]</a>

## Hazard Identification and Classification

**Undecenoyl chloride** is a hazardous substance that poses significant risks upon exposure. It is classified as a combustible, corrosive material and a lachrymator (a substance that causes tearing).[\[5\]](#) The primary hazards are associated with its high reactivity, particularly with moisture.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B / 1C	H314: Causes severe skin burns and eye damage[4][9][10][11]
Serious Eye Damage	1	H314: Causes severe skin burns and eye damage
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Combustible Liquid	-	H227: Combustible liquid[5]
Corrosive to Metals	-	H290: May be corrosive to metals[10]

Signal Word: Danger[5][9]

Key Reactivity Hazards:

- Reaction with Water: Reacts exothermically and rapidly with water and moisture to produce hydrogen chloride (HCl) gas and 10-undecenoic acid.[4] This reaction is instantaneous and makes the compound unsuitable for aqueous systems.[4]
- Incompatible Materials: Avoid contact with water, strong bases, alcohols, and oxidizing agents.[4][12]
- Thermal Decomposition: Thermal decomposition can release irritating and toxic gases and vapors, such as hydrogen chloride and carbon monoxide.[5][13]

## Safe Handling and Storage Protocols

Proper handling and storage are paramount to minimizing exposure risks.

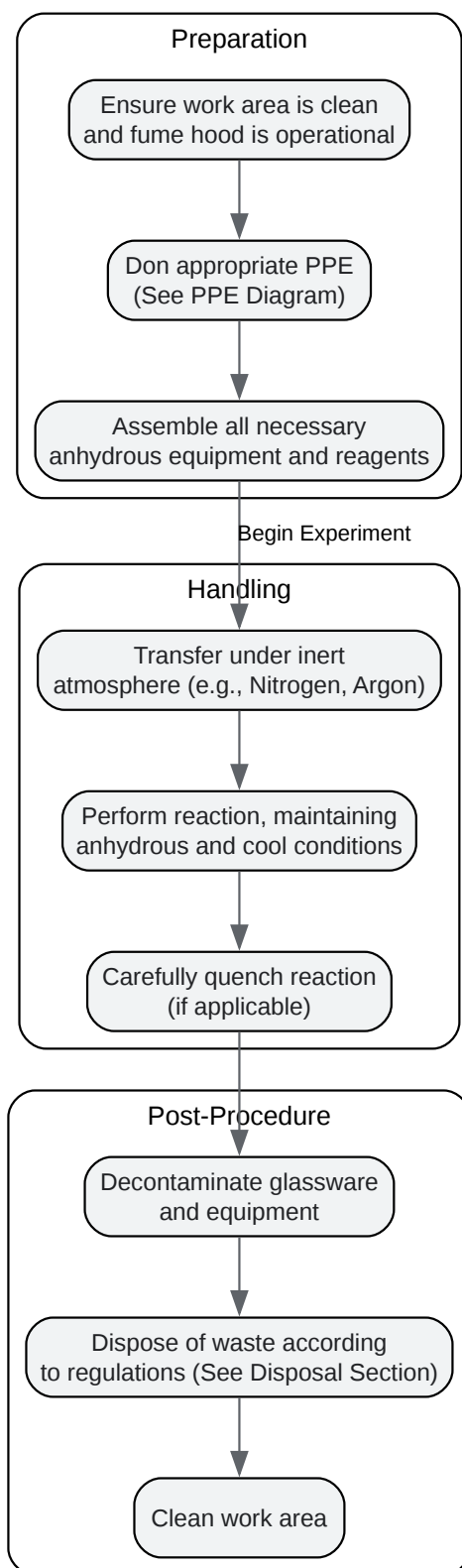
## Engineering Controls

- Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood.[4][12][14]

- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[\[5\]](#)[\[10\]](#)[\[12\]](#)
- Use a closed system whenever possible to minimize the release of vapors.[\[10\]](#)[\[15\]](#)
- Employ spark-proof and explosion-proof equipment, and take measures to prevent the buildup of electrostatic charge.[\[10\]](#)[\[14\]](#)

## Handling Procedures

A systematic approach to handling ensures safety at every step. The following workflow should be adopted:



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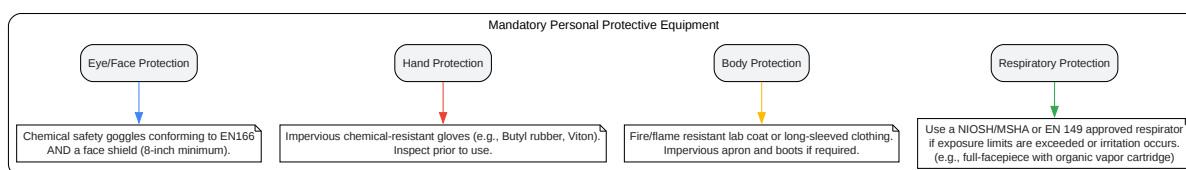
Caption: General workflow for handling **undecenoyl chloride**.

## Storage Requirements

- Store containers tightly closed in a dry, cool, and well-ventilated area designated for corrosives.[5][14]
- Maintain an inert atmosphere (e.g., nitrogen or argon) within the container to prevent hydrolysis.[4]
- The recommended storage temperature is below 15°C.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[5][12]
- Store separately from incompatible materials such as water, strong bases, and alcohols.[4][12][14]

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent skin, eye, and respiratory exposure.



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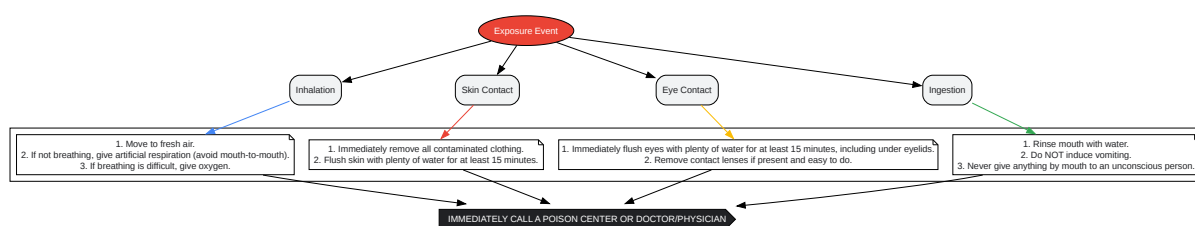
Caption: Required PPE for handling **undecenoyl chloride**.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards) and a face shield.[5][10][13][14]

- Skin Protection: Handle with impervious gloves that have been inspected prior to use.[5][14] Wear fire/flammable resistant and impervious clothing, such as a lab coat and long-sleeved garments.[5][12][14]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate organic vapor cartridge (e.g., Type ABEK).[5][14] All respirator use must comply with local regulations.[10]

## First Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in the event of an exposure. Always seek immediate medical attention after any exposure.[5][10][15]



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Caption: First aid decision tree for **undecenoyl chloride** exposure.

- Inhalation: Move the person to fresh air at once.[14][16] If breathing has stopped or is difficult, provide artificial respiration or oxygen.[5][14] Do not use the mouth-to-mouth method.[5][12] Get emergency medical help immediately.[10][14][15]

- Skin Contact: Immediately remove all contaminated clothing.[5][14] Wash the affected skin with plenty of water for at least 15 minutes.[5] Call a physician immediately.[5]
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[5][14] Remove contact lenses if present and easy to do so.[14] Immediate medical attention is required.[5]
- Ingestion: Rinse mouth with water.[5][14] Do NOT induce vomiting.[5][10][14] Ingestion can cause severe swelling and damage to delicate tissues with a danger of perforation.[5][12] Call a physician or poison control center immediately.[5][16]

## Spill and Disposal Procedures

### Spill Containment and Cleanup

- Evacuate personnel to a safe area, keeping people upwind of the spill.[5][12]
- Remove all sources of ignition and prevent heat, sparks, or flames from reaching the material.[5][12][14]
- Ventilate the area of the spill.[13]
- Contain the spill using an inert, non-combustible absorbent material such as dry sand or earth.[5][10][13] Do not use combustible materials like sawdust.
- Use spark-proof tools to collect the absorbed material into a suitable, closed container for disposal.[10][14]
- Do not allow the substance to be released into the environment or enter sewer systems.[5][14]

### Waste Disposal

- Dispose of waste contents and containers at an approved waste disposal plant in accordance with all applicable local, state, and federal regulations.[5][10][14]
- Combustible packaging materials may be disposed of via controlled incineration with flue gas scrubbing.[14]



## Toxicological Information

While specific toxicological studies on **undecenoyl chloride** are limited, the primary danger stems from its corrosive properties.<sup>[4]</sup>

- **Acute Effects:** The substance causes severe burns to the skin, eyes, and mucous membranes.<sup>[5][11]</sup> Inhalation may cause respiratory irritation. Symptoms of overexposure can include headache, dizziness, nausea, and vomiting.<sup>[5][12]</sup> Ingestion is contraindicated for gastric lavage or emesis due to the risk of esophageal or stomach perforation.<sup>[5][12]</sup>
- **Chronic Effects:** No data is available on carcinogenicity, mutagenicity, or reproductive toxicity.<sup>[5][12]</sup> The toxicological properties have not been fully investigated.<sup>[5][12]</sup>

This guide is intended for informational purposes for trained professionals. Always refer to the most current Safety Data Sheet (SDS) for **undecenoyl chloride** provided by the manufacturer before use.

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